

comparing the biological activities of (+)-Hardwickiic acid versus (-)-Hardwickiic acid

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Compound of Interest

Compound Name: *Hardwickiic acid*

Cat. No.: *B158925*

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A Comparative Guide to the Biological Activities of (+)-**Hardwickiic Acid** and (-)-**Hardwickiic Acid**

For researchers, scientists, and drug development professionals, understanding the nuanced differences between enantiomers is critical in the pursuit of targeted and effective therapeutics. This guide provides a comparative overview of the documented biological activities of (+)-**Hardwickiic acid** and its enantiomer, (-)-**Hardwickiic acid**. While extensive research has elucidated the pharmacological profile of the naturally occurring (-)-**Hardwickiic acid**, data on the synthetic (+)-enantiomer remains limited.

Overview of Biological Activities

(-)-**Hardwickiic acid**, also known as ent-**hardwickiic acid**, has demonstrated a range of biological activities, including anti-inflammatory, antinociceptive, antifungal, and leishmanicidal effects. In contrast, the biological activities of (+)-**Hardwickiic acid** are not well-documented in publicly available scientific literature, precluding a direct comparative analysis at this time. This guide will focus on the established activities of (-)-**Hardwickiic acid**, providing a benchmark for future studies on the (+)-enantiomer.

Data Presentation: Biological Activities of (-)-**Hardwickiic Acid**

The following table summarizes the key quantitative data on the biological activities of (-)-**Hardwickiic acid**.

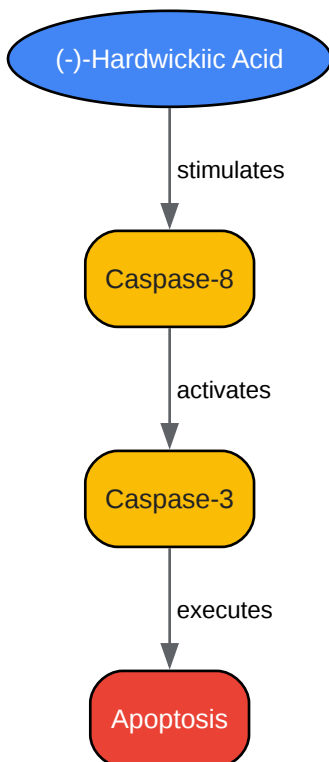
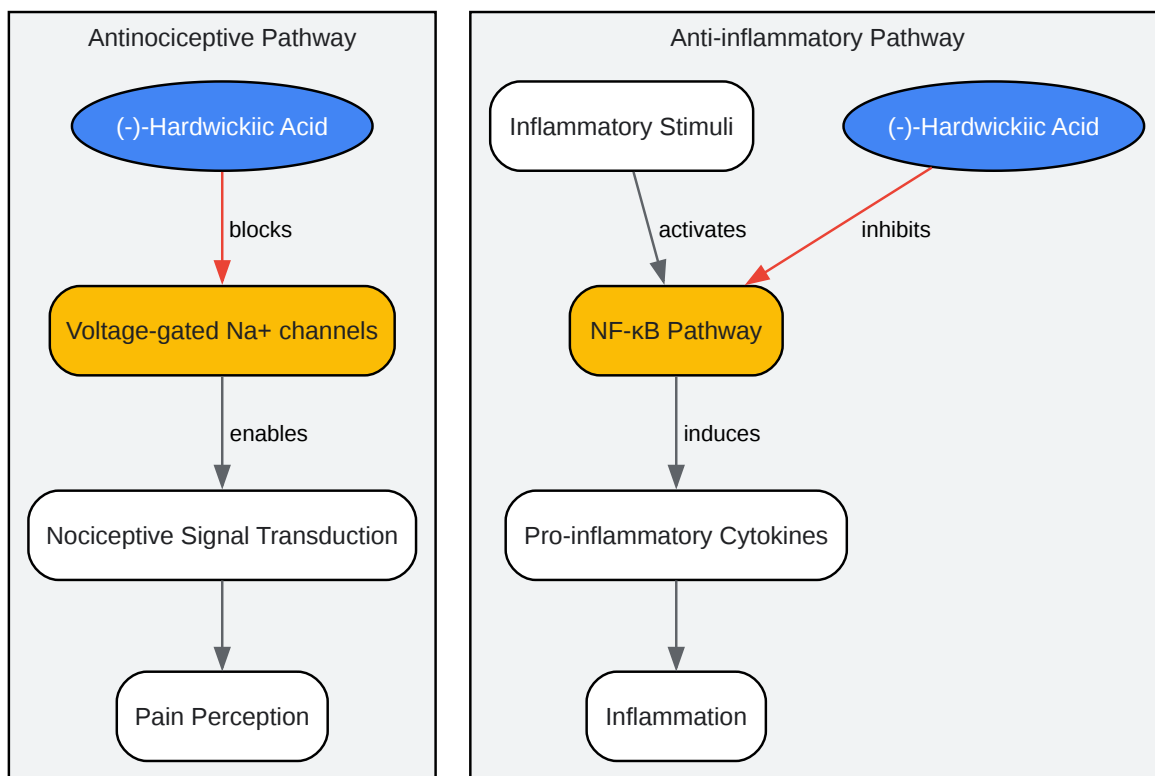
Biological Activity	Assay/Model	Target/Organism	Key Findings (IC ₅₀ /EC ₅₀ /MIC)	Reference
Antinociceptive	Whole-cell patch-clamp	Rat Dorsal Root Ganglion Neurons	Inhibition of tetrodotoxin-sensitive voltage-gated sodium channels	[1][2][3]
Anti-inflammatory	Carrageenan-induced paw edema	Mice	10 mg/kg dose showed significant inhibition (58 ± 8%)	[4]
Acetic acid-induced abdominal writhing	Mice	10 mg/kg dose showed significant inhibition (82 ± 1%)	[4]	
Antifungal	Broth microdilution	Candida glabrata	Fungistatic: 19.7 to 75.2 µmol/L; Fungicidal: 39.5 to 150.4 µmol/L	[5]
Leishmanicidal	MTT Assay	Leishmania donovani promastigotes	IC ₅₀ : 31.57 ± 0.06 µM	[6][7][8]
MTT Assay	Leishmania major promastigotes	IC ₅₀ : 62.82 µM	[6][8]	
Cytotoxicity	Resazurin assay	RAW 264.7 cells	CC ₅₀ : 247.83 ± 6.32 µM	[6][8]
Insecticidal	Topical application	Aphis craccivora	62% mortality at 5 ppm after 24 hours	[1]

Signaling Pathways and Mechanisms of Action for (-)-Hardwickiic Acid

The therapeutic effects of (-)-**Hardwickiic acid** are attributed to its interaction with specific cellular pathways.

Antinociceptive and Anti-inflammatory Pathways

(-)-**Hardwickiic acid** exerts its pain-relieving and anti-inflammatory effects through distinct mechanisms. Its antinociceptive properties stem from the blockade of voltage-gated sodium channels in sensory neurons, thereby reducing the transmission of pain signals.^{[1][2]} The anti-inflammatory activity is linked to the downregulation of pro-inflammatory cytokine production, potentially via the inhibition of the NF- κ B signaling pathway.^[4]





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